

sensitivity comparison of different fluorogenic cellulase substrates

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

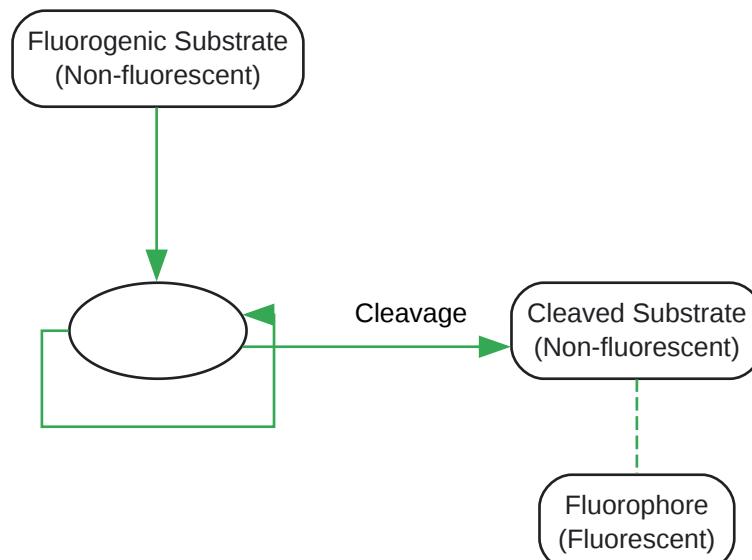
Compound Name: *4-Methylumbelliferyl beta-D-celllobioside*

Cat. No.: *B138493*

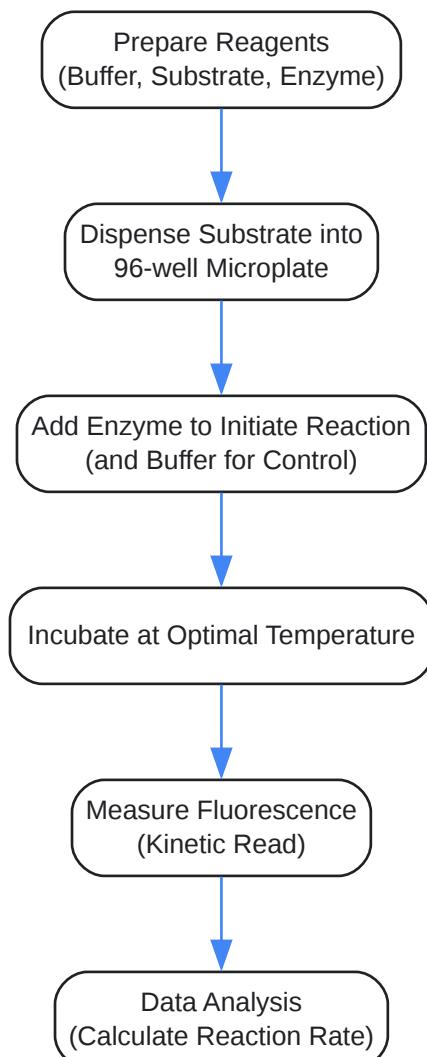
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Principle of Fluorogenic Cellulase Assays

Fluorogenic cellulase substrates are non-fluorescent molecules that, upon enzymatic cleavage by cellulase, release a fluorescent compound. The rate of fluorescence increase is directly proportional to the cellulase activity, allowing for highly sensitive and continuous monitoring of the enzymatic reaction. This principle is particularly advantageous for high-throughput screening and detailed kinetic studies.



General Mechanism of Fluorogenic Cellulase Substrates



Experimental Workflow for Fluorogenic Cellulase Assay

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- To cite this document: BenchChem. [sensitivity comparison of different fluorogenic cellulase substrates]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b138493#sensitivity-comparison-of-different-fluorogenic-cellulase-substrates\]](https://www.benchchem.com/product/b138493#sensitivity-comparison-of-different-fluorogenic-cellulase-substrates)

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